

# Demethyleneberberine Chloride: A Toxicological Profile and Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Demethyleneberberine chloride*

Cat. No.: *B15620807*

[Get Quote](#)

Disclaimer: This document provides a summary of the currently available information on **demethyleneberberine chloride**. It is intended for researchers, scientists, and drug development professionals. A comprehensive, standardized toxicological profile for **demethyleneberberine chloride** is not readily available in the public domain. The information herein is collated from pharmacological research and safety data for a related compound, and its limitations are explicitly stated.

## Introduction

Demethyleneberberine (DMB), a natural derivative of berberine, is a compound of growing interest in the scientific community.<sup>[1]</sup> Primarily investigated for its therapeutic potential, DMB has demonstrated a range of pharmacological activities, including anti-inflammatory, antioxidant, and anti-cancer effects.<sup>[1][2][3][4]</sup> This technical guide aims to synthesize the existing knowledge regarding the toxicological and safety profile of **demethyleneberberine chloride**, drawing from available research and analogous compounds.

## Quantitative Toxicological Data

A thorough review of publicly available scientific literature and safety databases reveals a significant lack of quantitative toxicological data for **demethyleneberberine chloride**. Key metrics such as LD50 (median lethal dose), NOAEL (No-Observed-Adverse-Effect Level), and other standard toxicological endpoints have not been established for this specific compound.

## Safety Data for the Related Compound: Berberine Chloride

While no specific safety data sheet (SDS) for **demethyleneberberine chloride** was found, information is available for the parent compound, berberine chloride. It is crucial to note that this information is not directly applicable to **demethyleneberberine chloride** but may offer a preliminary point of reference for handling and safety precautions.

Test	Species	Route of Administration	Dose	Observed Effects	Source
Acute Oral Toxicity (LD50)	Rat	Oral	> 15 g/kg	Not specified	<a href="#">[5]</a> <a href="#">[6]</a>
Skin Contact	Not specified	Dermal	Not specified	May cause skin irritation.	<a href="#">[5]</a>
Eye Contact	Not specified	Ocular	Not specified	May cause eye irritation.	<a href="#">[5]</a>
Ingestion	Not specified	Oral	Not specified	May cause constipation and may affect the central nervous system (somnolence). May cause hypoglycemia.	<a href="#">[5]</a>
Carcinogenicity	Not specified	Not specified	Not specified	Not considered carcinogenic.	<a href="#">[5]</a>
Reproductive Toxicity	Not specified	Not specified	Not specified	No data available.	<a href="#">[5]</a>

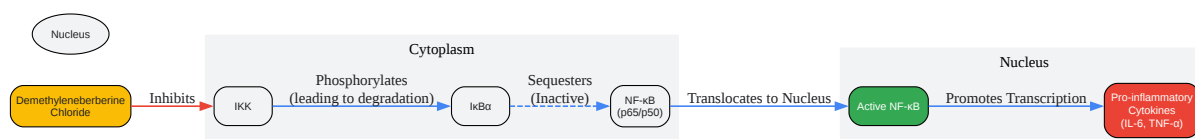
It is imperative to reiterate that the data in this table pertains to berberine chloride, not **demethyleberberine chloride**. The toxicological profile of **demethyleberberine chloride** may differ significantly.

## Known Mechanisms of Action and Signaling Pathways

Research into the therapeutic applications of demethyleneberberine has elucidated several key signaling pathways through which it exerts its biological effects. These mechanisms are central to understanding its potential interactions within biological systems.

### Anti-Inflammatory Effects via NF- $\kappa$ B Pathway Inhibition

Demethyleneberberine has been shown to alleviate inflammatory conditions by inhibiting the NF- $\kappa$ B signaling pathway.[2][3][4][7] This pathway is a critical regulator of the inflammatory response, and its inhibition by DMB leads to a reduction in the production of pro-inflammatory cytokines such as IL-6 and TNF- $\alpha$ . [7]

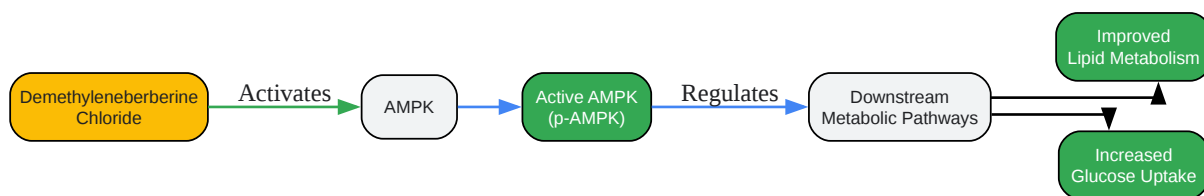


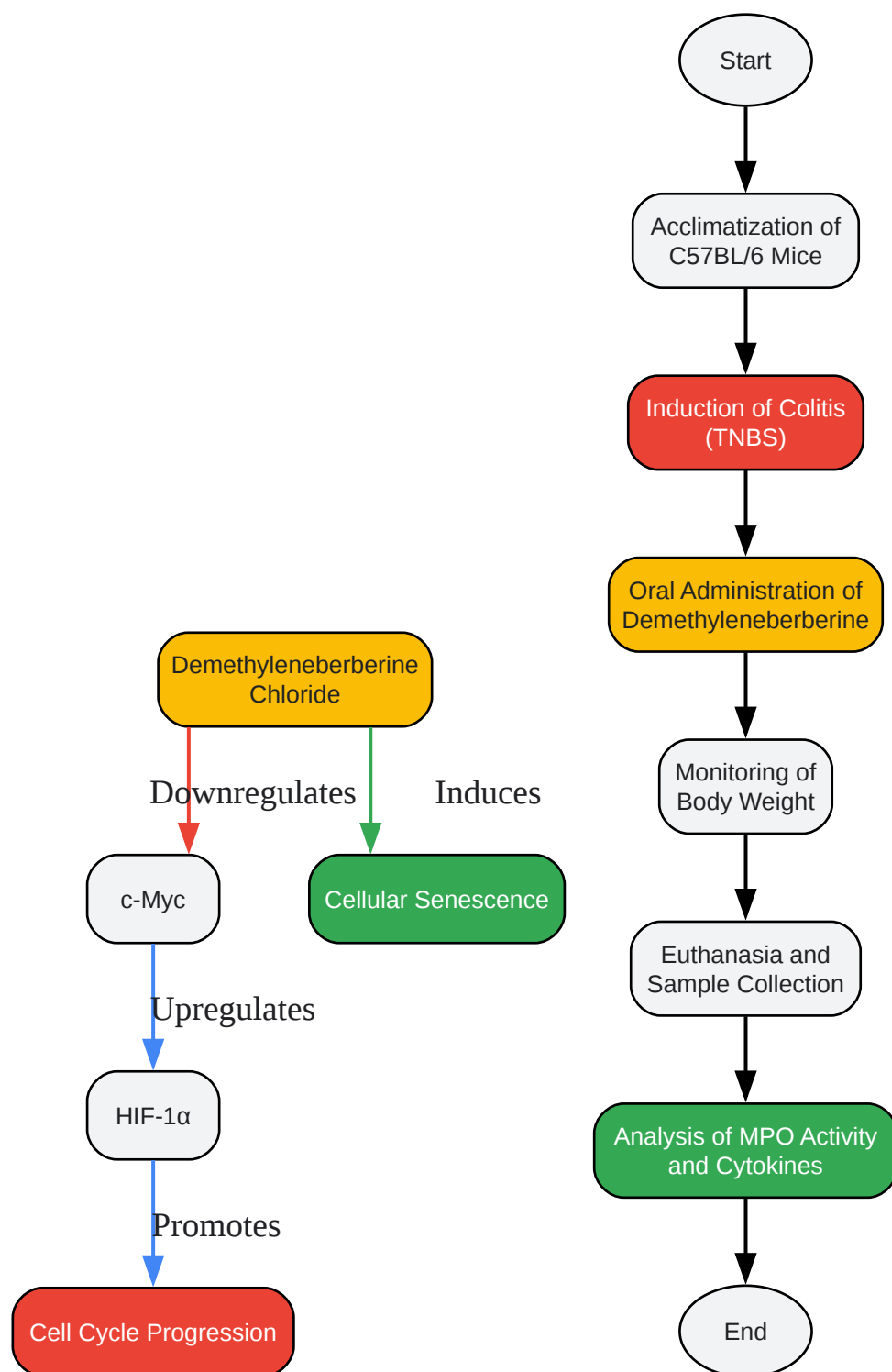
[Click to download full resolution via product page](#)

Inhibition of the NF- $\kappa$ B Signaling Pathway by Demethyleneberberine.

### Metabolic Regulation via AMPK Activation

Demethyleneberberine acts as an activator of AMP-activated protein kinase (AMPK).[2][3][4] AMPK is a key sensor of cellular energy status and plays a crucial role in regulating metabolism. DMB's ability to activate AMPK is being explored in the context of non-alcoholic fatty liver disease (NAFLD).[2][3][4]





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medkoo.com [medkoo.com]
- 2. Demethyleneberberine (chloride) | Aureus Pharma [aureus-pharma.com]
- 3. Demethyleneberberine chloride - Immunomart [immunomart.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. spectrumchemical.com [spectrumchemical.com]
- 6. fishersci.com [fishersci.com]
- 7. Demethyleneberberine alleviates inflammatory bowel disease in mice through regulating NF-κB signaling and T-helper cell homeostasis - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Demethyleneberberine Chloride: A Toxicological Profile and Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15620807#demethyleneberberine-chloride-toxicological-profile]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)